

Technical Guide: Chemical Identity & Synthetic Control of Fluconazole Intermediates

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Compound of Interest

Compound Name: 1-[(2,4-Difluorophenyl)methyl]triazole

CAS No.: 2004360-43-2

Cat. No.: B2452953

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Executive Summary

This technical guide provides a rigorous analysis of the critical chemical intermediates required for the synthesis of Fluconazole (CAS: 86386-73-4). It is designed for process chemists and analytical scientists optimizing the synthesis of this bis-triazole antifungal.

The guide focuses on the two pivotal control points in the commercial Friedel-Crafts/Corey-Chaykovsky pathway:

- The "Ketone" Intermediate: 1-(2,4-Difluorophenyl)-2-(1H-1,2,4-triazol-1-yl)ethanone.[\[1\]](#)[\[2\]](#)
- The "Epoxide" Intermediate: 1-[[2-(2,4-Difluorophenyl)oxiran-2-yl]methyl]-1H-1,2,4-triazole.[\[3\]](#)[\[4\]](#)

Part 1: Chemical Identity & Nomenclature

Precise identification is the first line of defense against supply chain errors. The following tables consolidate the chemical identifiers for the primary intermediates.

Primary Intermediate A: The "Ketone"

This compound represents the first introduction of the triazole moiety. Its purity is critical to prevent regioisomeric impurities downstream.

Identifier Type	Value
Common Name	Fluconazole Ketone / 2-Triazolyl-2',4'-difluoroacetophenone
CAS Number	86404-63-9
IUPAC Name	1-(2,4-Difluorophenyl)-2-(1H-1,2,4-triazol-1-yl)ethanone
Molecular Formula	C ₁₀ H ₇ F ₂ N ₃ O
Molecular Weight	223.18 g/mol
Pharmacopeial Ref	Fluconazole Impurity E (EP/USP)
SMILES	<chem>FC1=C(C(CN2C=NC=N2)=O)C=CC(F)=C1</chem>
InChIKey	XCHRPVARHBCFMJ-UHFFFAOYSA-N

Primary Intermediate B: The "Epoxide"

This is the penultimate intermediate. While Fluconazole itself is achiral (due to symmetry), this epoxide possesses a chiral center. However, in standard commercial synthesis, it is produced and used as a racemate because the subsequent ring-opening restores symmetry.

Identifier Type	Value
Common Name	Fluconazole Epoxide / Oxirane Intermediate
CAS Number	86386-76-7
IUPAC Name	1-[[2-(2,4-Difluorophenyl)oxiran-2-yl]methyl]-1H-1,2,4-triazole
Molecular Formula	C ₁₁ H ₉ F ₂ N ₃ O
Molecular Weight	237.21 g/mol
Pharmacopeial Ref	Fluconazole Impurity G (EP)
SMILES	<chem>FC1=C(C2(CN3C=NC=N3)CO2)C=CC(F)=C1</chem>
InChIKey	UIXQTZYZQHYHRL-UHFFFAOYSA-N

Part 2: Synthetic Pathways & Mechanistic Insight

The Convergent Strategy

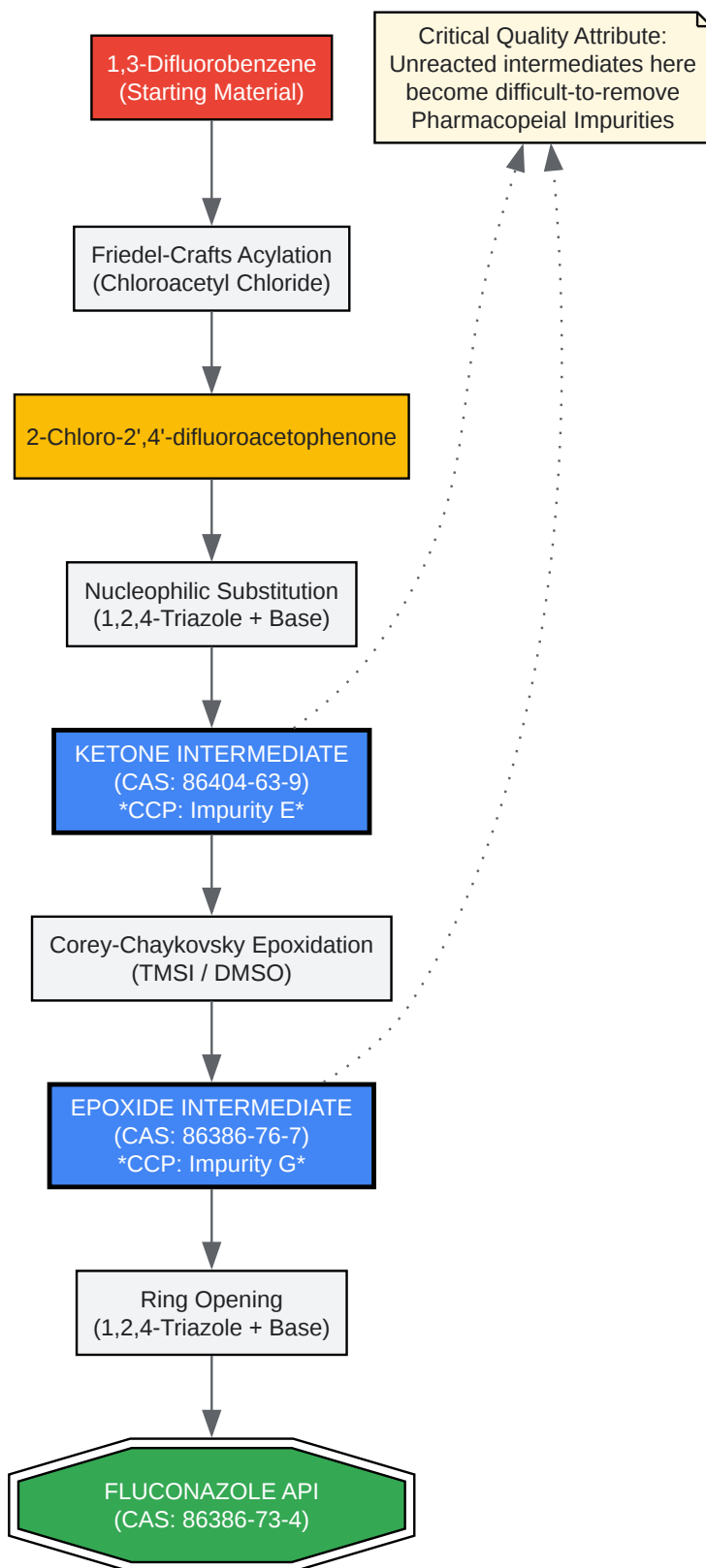
The most robust industrial route avoids the hazardous Grignard/Lithiation of 1-bromo-2,4-difluorobenzene. Instead, it utilizes a Friedel-Crafts acylation followed by a Corey-Chaykovsky epoxidation.

Expert Insight - The Symmetry Restoration: A unique feature of Fluconazole synthesis is the restoration of symmetry.

- **Asymmetry Creation:** The conversion of the Ketone (Achiral) to the Epoxide (Chiral/Racemic) creates a stereocenter.
- **Symmetry Restoration:** The final nucleophilic attack by the second triazole unit on the epoxide ring renders the central carbon achiral again (it becomes bonded to two identical methylene-triazole groups). Operational Consequence: You do not need chiral resolution for the Epoxide intermediate, but you must control the regioselectivity of the ring opening to ensure the second triazole attaches at the terminal carbon.

Visualization: Reaction Workflow

The following diagram illustrates the critical control points (CCP) where impurities E and G are generated.



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Figure 1: Industrial synthesis pathway highlighting the Ketone and Epoxide as Critical Control Points (CCPs) for impurity management.

Part 3: Analytical Protocols (HPLC)

To validate the quality of these intermediates, a single isocratic HPLC method is often preferred for in-process control (IPC) to track the conversion of Ketone → Epoxide → Fluconazole.

Protocol: Reverse-Phase Separation of Intermediates

This method is derived from USP/EP monographs but optimized for the separation of the specific intermediates (Impurity E and G) from the API.

Chromatographic Conditions:

Parameter	Setting
Column	C18 End-capped (e.g., Zorbax Eclipse XDB-C18 or Inertsil ODS-3), 150 x 4.6 mm, 3.5 μ m
Mobile Phase	Acetonitrile : Buffer (25:75 v/v)
Buffer Composition	0.01M Ammonium Acetate adjusted to pH 5.0 with Acetic Acid
Flow Rate	1.0 mL/min
Column Temp	30°C
Detection	UV @ 261 nm (λ max for difluorophenyl moiety)
Injection Vol	10 μ L

Methodology (Step-by-Step):

- Buffer Preparation: Dissolve 0.77g Ammonium Acetate in 1000mL water. Adjust pH to 5.0 $\pm$ 0.05 using dilute acetic acid. Filter through 0.45 μ m nylon filter.

- **Standard Preparation:** Prepare a stock solution of the Ketone (86404-63-9) and Epoxide (86386-76-7) at 0.1 mg/mL in mobile phase.
- **System Suitability:** Inject the standard mixture.
 - Requirement: Resolution (R_s) between Ketone and Epoxide peaks > 2.0 .
 - Requirement: Tailing factor < 1.5 for all peaks (Triazoles are prone to tailing due to interaction with residual silanols; the ammonium acetate buffer suppresses this).
- **Retention Time Logic:**
 - Fluconazole (API): Elutes first (most polar due to -OH and two triazoles).
 - Ketone (Impurity E): Elutes later (less polar).
 - Epoxide (Impurity G): Elutes last (most hydrophobic).

Self-Validating Check: If the resolution between the Epoxide and the Ketone degrades, it indicates column aging (loss of end-capping). The basic nitrogen on the triazole ring interacts strongly with exposed silanols. **Corrective Action:** Increase buffer ionic strength or replace the column.

Part 4: Regulatory & Safety Considerations

Handling the Epoxide (CAS 86386-76-7)

- **Reactivity:** The epoxide ring is highly strained and electrophilic. It is susceptible to hydrolysis if exposed to atmospheric moisture, converting it to the diol impurity (which is difficult to purge).
- **Storage:** Must be stored under inert atmosphere (Nitrogen/Argon) at 2-8°C.
- **Toxicity:** Like many epoxides, it should be treated as a potential alkylating agent and genotoxic impurity (GTI) until proven otherwise.

Pharmacopeial Compliance

- European Pharmacopoeia (Ph.[5][6] Eur.): Explicitly lists the Ketone as Impurity E and the Epoxide as Impurity G.
- USP: Lists the Ketone as Related Compound C.
- Limit: In the final API, these intermediates must usually be controlled to < 0.15% (ICH Q3A) or lower if flagged as genotoxic.

References

- Pfizer Inc. (1983). Process for the preparation of 2-(2,4-difluorophenyl)-1,3-bis(1H-1,2,4-triazol-1-yl)propan-2-ol. European Patent EP0096569A2. [Link](#)
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Sources

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- [3. Fluconazole Impurity G Pharmaceutical Secondary Standard; Certified Reference Material 86386-76-7 \[sigmaaldrich.com\]](#)
- [4. Fluconazole EP Impurity G | 86386-76-7 \[chemicea.com\]](#)
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